

Chemical Identity and Nomenclature

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2-Bromobenzaldoxime*

Cat. No.: *B1276659*

[Get Quote](#)

2-Bromobenzaldoxime is an organic compound characterized by a bromine atom at the ortho-position of a benzaldehyde oxime.^[1] The presence of the C=N double bond in the oxime group leads to the existence of two geometric isomers: (E)-**2-Bromobenzaldoxime** and (Z)-**2-Bromobenzaldoxime**.^[2]

IUPAC Name: (NE)-N-[(2-bromophenyl)methylidene]hydroxylamine^[3]

Synonyms:

- 2-Bromobenzaldehyde oxime^[4]
- o-bromobenzaldoxime^[4]
- Benzaldehyde, 2-bromo-, oxime^{[1][5]}

CAS Number: 34158-72-0^{[1][3][5]}

Physicochemical Properties

The following table summarizes the key physicochemical properties of **2-Bromobenzaldoxime**.

Property	Value	Source
Molecular Formula	C ₇ H ₆ BrNO	[1] [5]
Molecular Weight	200.03 g/mol	[1] [5]
Appearance	Off-white to pale yellow solid	[1]
InChI	InChI=1S/C7H6BrNO/c8-7-4-2-1-3-6(7)5-9-10/h1-5,10H	[5]
InChI Key	PSIRFUPZHPEKAE-UHFFFAOYSA-N	[5]
SMILES	ON=Cc1ccccc1Br	[5]

Experimental Protocol: Synthesis of 2-Bromobenzaldoxime

The synthesis of **2-Bromobenzaldoxime** is typically achieved through the condensation reaction of 2-bromobenzaldehyde with hydroxylamine hydrochloride.[\[2\]](#)[\[6\]](#) The following protocol is a representative method.

Materials:

- 2-Bromobenzaldehyde (C₇H₅BrO)[\[7\]](#)[\[8\]](#)
- Hydroxylamine hydrochloride (NH₂OH·HCl)
- Sodium carbonate (Na₂CO₃) or another suitable base
- Ethanol (C₂H₅OH) or another suitable solvent
- Deionized water
- Dichloromethane (CH₂Cl₂) or other suitable extraction solvent
- Anhydrous sodium sulfate (Na₂SO₄)

Equipment:

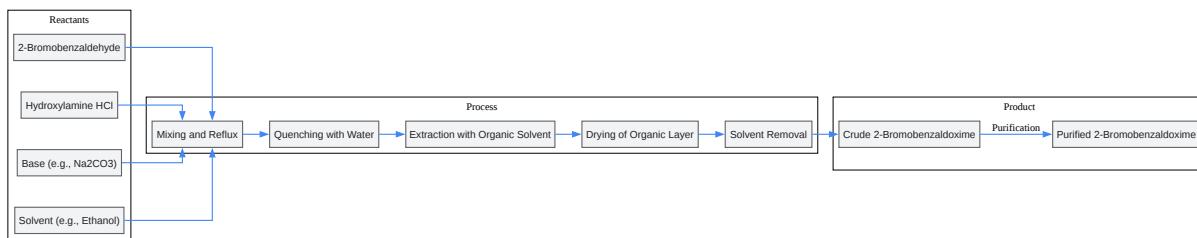
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle or water bath
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve 2-bromobenzaldehyde (1 equivalent) in ethanol.
- Addition of Reagents: To this solution, add hydroxylamine hydrochloride (1.2 equivalents) and sodium carbonate (1.2 equivalents).
- Reaction: Heat the mixture to reflux and maintain for a period of 1-3 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. Remove the ethanol using a rotary evaporator.
- Extraction: To the residue, add deionized water and extract the product with dichloromethane (3 x 50 mL).
- Drying: Combine the organic layers and dry over anhydrous sodium sulfate.
- Purification: Filter off the drying agent and remove the solvent under reduced pressure to yield the crude **2-Bromobenzaldoxime**. The product can be further purified by recrystallization or column chromatography if necessary.

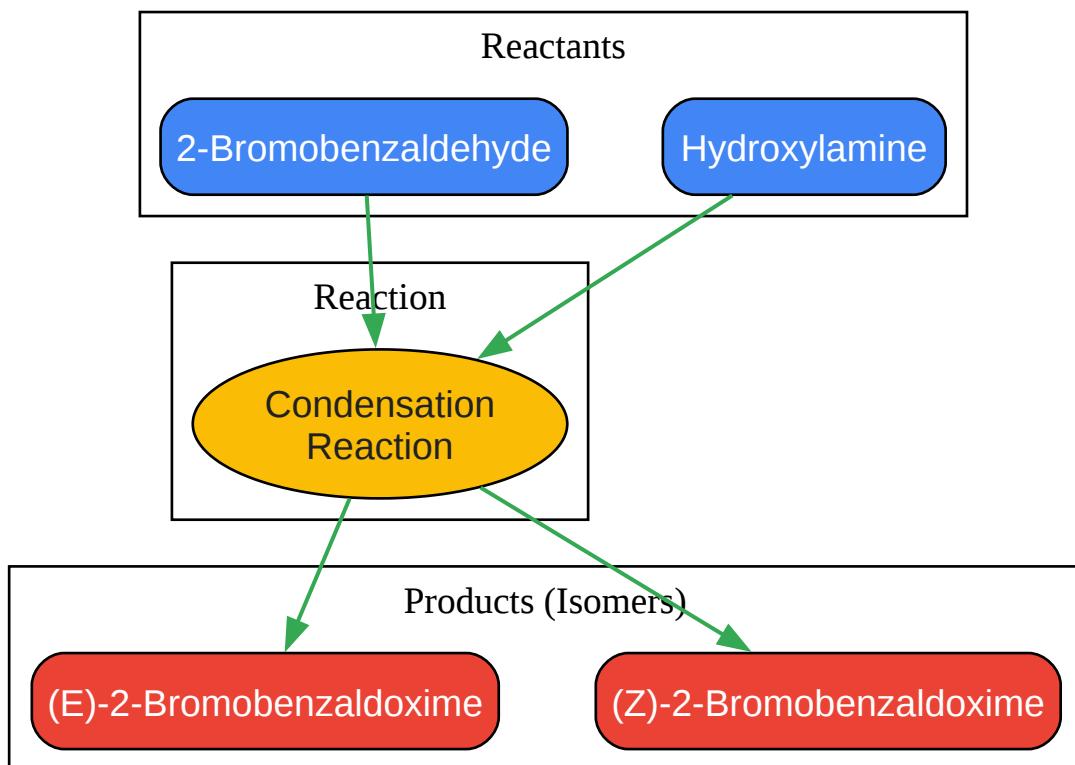
Visualization of Key Processes

To better illustrate the concepts discussed, the following diagrams have been generated using the DOT language.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **2-Bromobenzaldoxime**.



[Click to download full resolution via product page](#)

Caption: Logical relationship of reactants to isomeric products.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 34158-72-0: Benzaldehyde, 2-bromo-, oxime | CymitQuimica [cymitquimica.com]
- 2. researchgate.net [researchgate.net]
- 3. fluorochem.co.uk [fluorochem.co.uk]
- 4. molbase.com [molbase.com]
- 5. 2-Bromobenzaldoxime (CAS 34158-72-0) - Chemical & Physical Properties by Cheméo [chemeo.com]

- 6. Synthesis of Oximes from the Corresponding of Organic Carbonyl Compounds with NH₂OH.HCl and Oxalic Acid – Oriental Journal of Chemistry [orientjchem.org]
- 7. 2-Bromobenzaldehyde | C₇H₅BrO | CID 81129 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 2-Bromobenzaldehyde 98 6630-33-7 [sigmaaldrich.com]
- To cite this document: BenchChem. [Chemical Identity and Nomenclature]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1276659#iupac-name-for-2-bromobenzaldoxime]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com